

Technical Guide: Toxicological Data and Safety Profile of Sodium 4-chlorophenoxyacetate

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Compound of Interest

Compound Name:	Sodium 4-chlorophenoxyacetate
CAS No.:	13730-98-8
Cat. No.:	B084440

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Executive Technical Summary

Compound: **Sodium 4-chlorophenoxyacetate** (Sodium 4-CPA) CAS No: 13730-98-8 (Salt); 122-88-3 (Acid) Molecular Formula: $C_8H_6ClNaO_3$ Drug/Chemical Class: Phenoxyacetic acid derivative; Auxin analogue.^{[1][2]}

Safety Verdict: Sodium 4-CPA exhibits a moderate acute toxicity profile (Category 4 oral). Its primary safety mechanism in mammals is rapid renal clearance via Organic Anion Transporters (OATs). Toxicity is threshold-based, occurring only when renal clearance is saturated. It is non-genotoxic in standard batteries but shows developmental toxicity at maternally toxic doses. It is not classified as a human carcinogen (Group D equivalent).

Chemical Identity & Physicochemical Determinants

Understanding the salt form is critical for bioavailability assumptions. Unlike the free acid (4-CPA), the sodium salt is highly water-soluble, leading to rapid gastric dissociation.

Property	Data	Toxicological Implication
Solubility (Water)	> 100 g/L (estimated)	Rapid dissolution in GI tract; high bioavailability.
pKa (Acid form)	3.56	Exists as ionized anion at physiological pH (7.4), necessitating active transport for cellular entry.
LogP (Acid form)	2.25	Moderate lipophilicity allows tissue distribution but limits adipose accumulation.
Impurity Profile	4-Chlorophenol	Potential degradation product; significantly more toxic (must be monitored).

Mammalian Toxicokinetics (ADME)

The safety of Sodium 4-CPA relies on a "flow-through" kinetic model. Toxicity is not intrinsic to the molecule's reactivity but rather a consequence of clearance failure at high doses.

- Absorption: Rapid and complete gastrointestinal absorption. The sodium salt dissociates immediately in the stomach; the protonated acid is absorbed and re-ionizes in the blood.
- Distribution: Binds reversibly to plasma albumin. Volume of distribution () is low, restricted primarily to extracellular fluid and highly perfused organs (kidney, liver).
- Metabolism: Minimal Phase I/II metabolism. Unlike complex phenoxy herbicides (e.g., 2,4,5-T), 4-CPA is largely excreted unchanged. Minor conjugation (glycine/taurine) may occur in some species (dogs).[3]
- Excretion (The Critical Control Point): Elimination is almost exclusively renal via Active Tubular Secretion mediated by OAT1 and OAT3.
 - Low Dose: First-order kinetics (Rapid elimination,

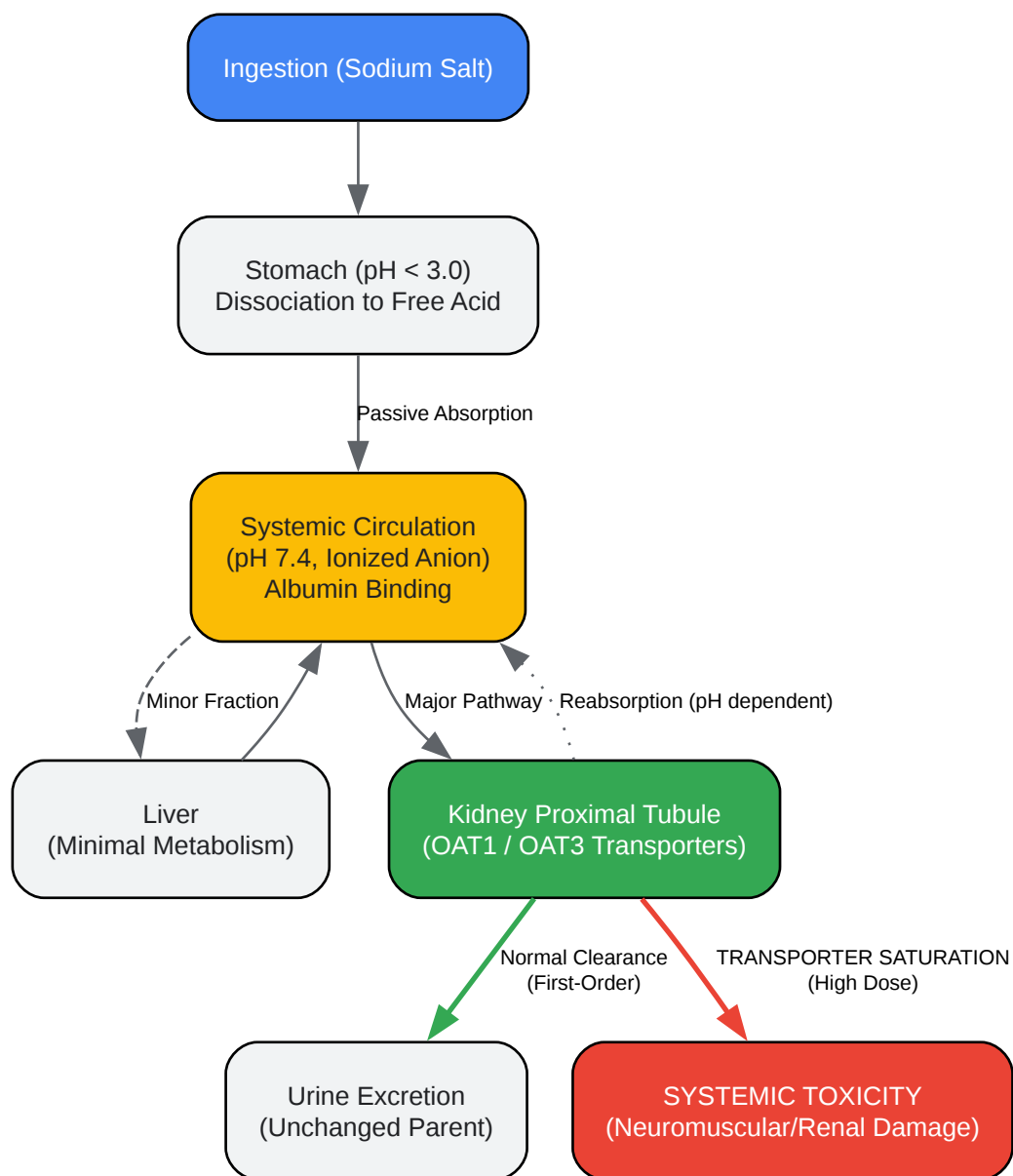
hours).

- High Dose: Zero-order kinetics (Saturation of OATs

Plasma accumulation

Toxicity).

Visualization: Toxicokinetic Saturation Mechanism



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Caption: Kinetic pathway of Sodium 4-CPA. Safety depends on OAT transporter capacity in the kidney.

Toxicological Profile & Safety Data

The following data aggregates studies on 4-CPA and its sodium salt equivalent.

Acute Toxicity

Endpoint	Species	Value	Classification
LD50 (Oral)	Rat	850 mg/kg	Category 4 (Harmful if swallowed)
LD50 (Oral)	Mouse	400 - 600 mg/kg	Category 4
LD50 (Dermal)	Rabbit	> 2000 mg/kg	Low Toxicity
Skin Irritation	Rabbit	Non-irritant	-
Eye Irritation	Rabbit	Moderate Irritant	Category 2B

Chronic & Sub-chronic Toxicity

- Target Organs: Kidney (primary), Liver (secondary).
- Mechanism: Renal tubule hypertrophy due to transport overload; peroxisome proliferation (weak effect compared to fibrates).
- NOAEL (Rat, 90-day): ~50 mg/kg bw/day.
- LOAEL (Rat, 90-day): ~150 mg/kg bw/day (observed kidney weight increase, histopathological changes).

Genotoxicity & Carcinogenicity[4]

- Ames Test: Negative (with and without metabolic activation).
- Micronucleus Assay: Negative in vivo.

- Carcinogenicity: No evidence of carcinogenic potential in chronic rodent bioassays.[4][5] Classified as Group D (Not Classifiable/Not Carcinogenic) by regulatory extrapolation from 2,4-D data.

Reproductive Toxicity[7]

- Teratogenicity: Not teratogenic at non-maternal toxic doses.
- Developmental Effects: Delayed ossification and decreased fetal weight observed only at doses causing maternal toxicity (>150 mg/kg/day).

Experimental Protocols

To ensure data integrity (Trustworthiness), the following protocols are designed to be self-validating with built-in controls.

Protocol A: HPLC Quantification of Sodium 4-CPA

Purpose: Precise residue analysis in media or formulation verification.

1. System Configuration:

- Instrument: HPLC with UV-Diode Array Detector (DAD).
- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5 μ m).
- Wavelength: 230 nm (primary), 280 nm (confirmation).

2. Reagents:

- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH 2.5).
- Mobile Phase B: Acetonitrile (HPLC Grade).

3. Method Parameters:

- Flow Rate: 1.0 mL/min.[1]
- Injection Volume: 20 μ L.

- Gradient: Isocratic 60:40 (A:B) or Gradient 90% A to 20% A over 20 mins.

4. Procedure:

- Standard Prep: Dissolve 10 mg Sodium 4-CPA in 10 mL Mobile Phase (1 mg/mL stock). Dilute to 10, 50, 100 µg/mL.
- Sample Prep: Extract sample with Acetonitrile. Centrifuge at 10,000 x g for 5 mins. Filter supernatant (0.22 µm PTFE).
- Validation: Inject "Blank" (solvent only). Inject Standard Curve (required).
- Analysis: Retention time approx 6-8 mins (isocratic).

Protocol B: In Vitro Cytotoxicity Screening (MTT Assay)

Purpose: Rapid safety screening for drug development applications.

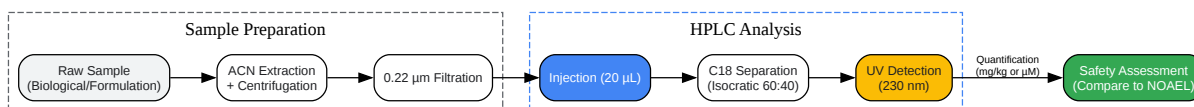
1. Cell Line: HEK293 (Human Embryonic Kidney) - Rationale: Primary target organ. 2. Dosing: 0, 10, 50, 100, 500, 1000 µM Sodium 4-CPA.

3. Workflow:

- Seeding: Plate cells/well in 96-well plate. Incubate 24h.
- Treatment: Replace media with drug-containing media. Incubate 24h or 48h.
- MTT Addition: Add 20 µL MTT reagent (5 mg/mL). Incubate 4h at 37°C.
- Solubilization: Remove media. Add 100 µL DMSO to dissolve formazan crystals.
- Read: Measure Absorbance at 570 nm.
- Calculation:

- IC50 Determination: Plot Dose-Response curve.

Visualization: Analytical & Safety Workflow



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Caption: Step-by-step analytical workflow for validating Sodium 4-CPA concentration.

Regulatory & Risk Assessment

For drug development or occupational safety, the following limits apply (extrapolated from 4-CPA and 2,4-D data):

- Acceptable Daily Intake (ADI): 0.05 mg/kg bw/day (Based on NOAEL of 5 mg/kg with 100x safety factor).
- Occupational Exposure Limit (OEL): Not strictly established; recommended TWA 10 mg/m³ (dust).
- Risk Management:
 - PPE: Nitrile gloves (breakthrough > 480 mins), P2 respirator for dust.
 - Spill: Neutralize with soda ash (if acid form) or sweep up (salt). Do not wash into drains (aquatic phytotoxicity).

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